

A Technical Guide to the Spectroscopic Analysis of N-(4-Hydroxycyclohexyl)acetamide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: N-(4-Hydroxycyclohexyl)acetamide

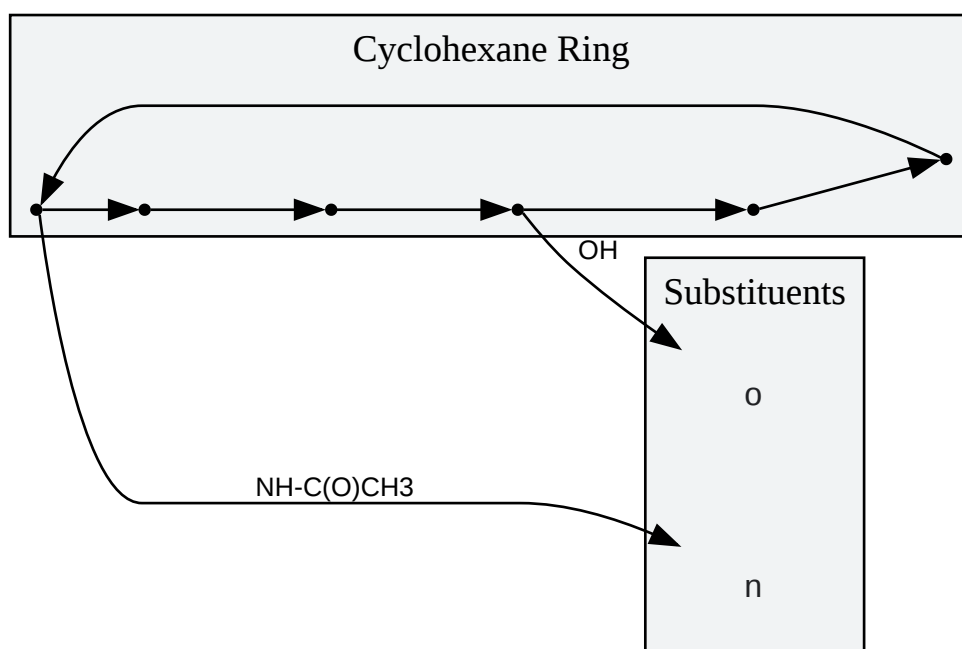
Cat. No.: B125759

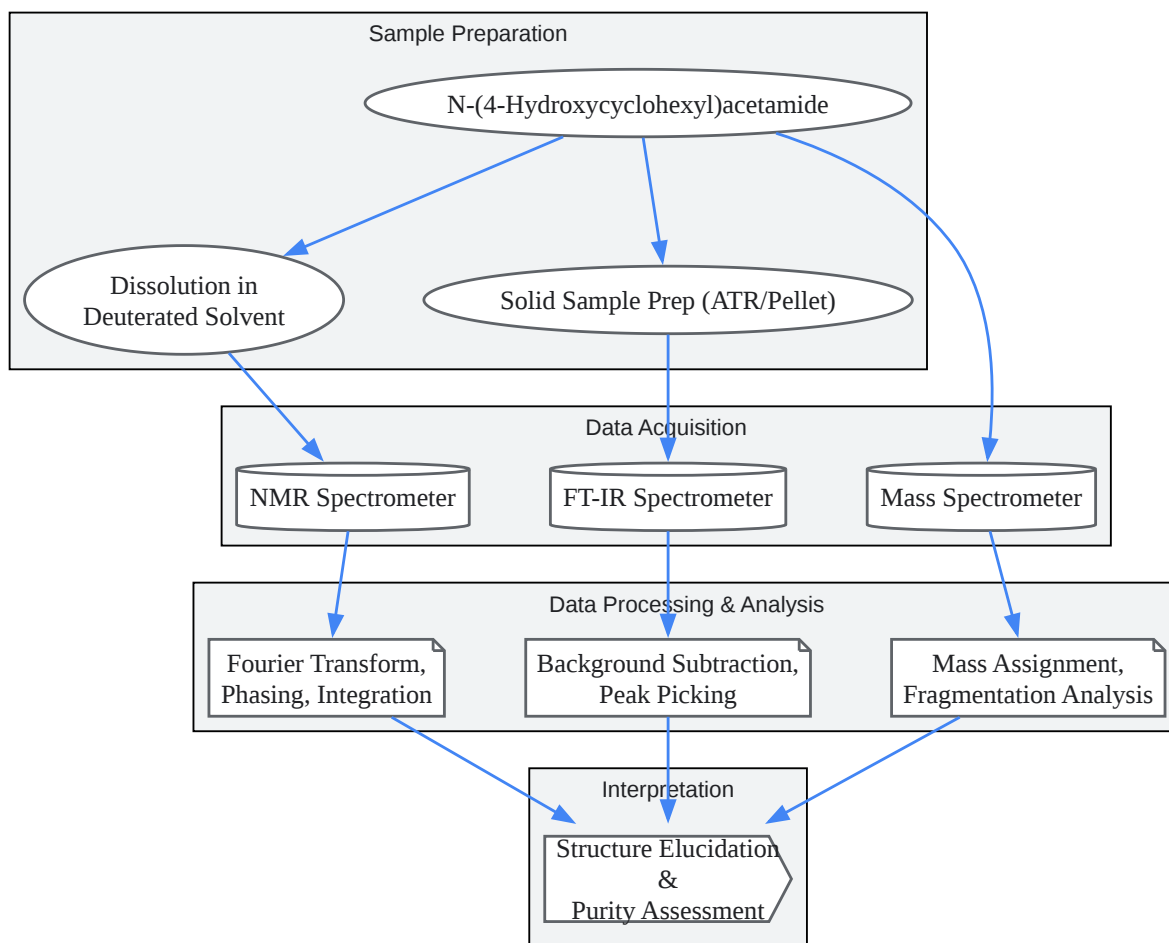
[Get Quote](#)

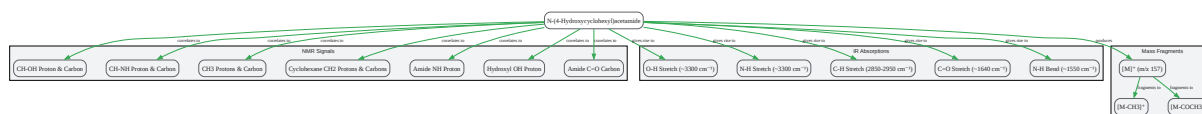
Introduction

N-(4-Hydroxycyclohexyl)acetamide is a chemical compound of interest in various research and development sectors, including medicinal chemistry and materials science. Its structure, featuring a hydroxyl group and an acetamido group on a cyclohexane ring, allows for a range of chemical interactions and potential applications. A thorough understanding of its molecular structure and purity is paramount for its effective use. This technical guide provides a summary of available spectroscopic data and outlines the standard experimental protocols for the characterization of this and similar small molecules.

Chemical Structure







[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [A Technical Guide to the Spectroscopic Analysis of N-(4-Hydroxycyclohexyl)acetamide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b125759#spectroscopic-data-nmr-ir-mass-spec-for-n-4-hydroxycyclohexyl-acetamide\]](https://www.benchchem.com/product/b125759#spectroscopic-data-nmr-ir-mass-spec-for-n-4-hydroxycyclohexyl-acetamide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com